

An In-depth Technical Guide on the Solubility and Stability of 3-Iodopyridine

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Compound of Interest

Compound Name: 3-Iodopyridazine

Cat. No.: B154842

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Disclaimer: Initial searches for the requested compound, **3-Iodopyridazine**, yielded no specific quantitative data regarding its solubility and stability. However, substantial information is available for a structurally similar compound, 3-Iodopyridine. It is highly probable that "**3-Iodopyridazine**" was a typographical error in the initial request. Therefore, this technical guide focuses on 3-Iodopyridine to provide a comprehensive response in the requested format. All data and information presented herein pertain to 3-Iodopyridine (CAS No. 1120-90-7).

This technical guide provides a detailed overview of the solubility and stability of 3-Iodopyridine, a key intermediate in the synthesis of pharmaceuticals and other fine chemicals. This document is intended for researchers, scientists, and drug development professionals, offering a summary of available data, detailed experimental protocols, and visualizations to facilitate a comprehensive understanding of this compound's physicochemical properties.

Core Compound Information

3-Iodopyridine is a halogenated aromatic heterocycle. Its physical and chemical properties are foundational to its behavior in various solvent systems and under different environmental conditions.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ IN	
Molecular Weight	205.00 g/mol	
CAS Number	1120-90-7	
Melting Point	53-56 °C (lit.)	[1]
Boiling Point	90-92 °C at 14 mmHg	[1]
Appearance	White to light yellow crystalline powder	[2]
Flash Point	106.7 °C (closed cup)	

Solubility Profile

While extensive quantitative solubility data for 3-Iodopyridine in a wide range of organic solvents is not readily available in the public domain, its general solubility characteristics can be inferred from its structure and available qualitative descriptions. It is described as being slightly soluble in water.[3] The following table provides a framework for documenting experimentally determined solubility.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method
Water	25	Slightly soluble	Qualitative Observation
Ethanol	25	Data not available	Isothermal Equilibrium
Methanol	25	Data not available	Isothermal Equilibrium
Acetone	25	Data not available	Isothermal Equilibrium
Dichloromethane	25	Data not available	Isothermal Equilibrium
Toluene	25	Data not available	Isothermal Equilibrium
N,N-Dimethylformamide	25	Data not available	Isothermal Equilibrium
Dimethyl Sulfoxide	25	Data not available	Isothermal Equilibrium

Stability Profile

3-Iodopyridine is generally stable at room temperature in closed containers under normal storage and handling conditions.[4] However, its stability can be influenced by factors such as light, temperature, and reactive chemical species.

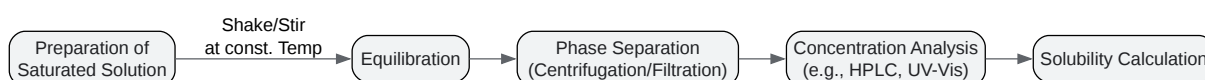
Condition	Observation	Products
Thermal	Stable at room temperature.	Data not available
Hydrolytic	Data not available	Data not available
Photostability	Light sensitive.[1]	Data not available
Oxidative Stress	Incompatible with strong oxidizing agents.[4]	Data not available
Acid/Base Stress	Incompatible with strong acids and bases.[4]	Data not available

Experimental Protocols

Solubility Determination: Isothermal Equilibrium Method

This method determines the equilibrium solubility of a compound in a specific solvent at a constant temperature.

Workflow for Isothermal Equilibrium Solubility Determination



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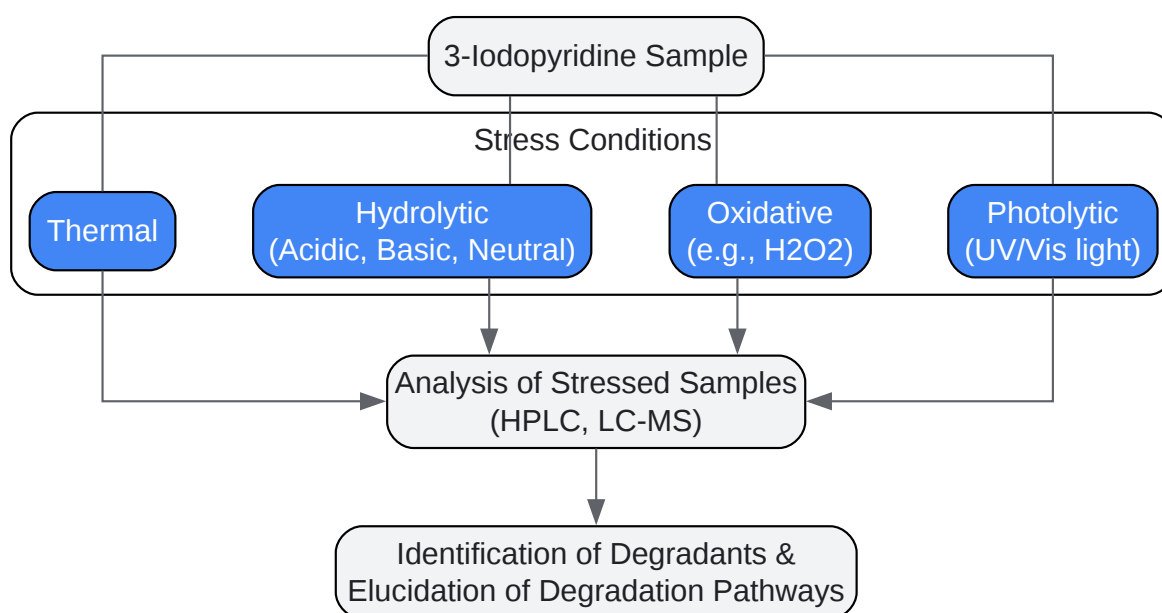
Caption: Workflow for determining thermodynamic solubility.

- **Preparation of Saturated Solution:** Add an excess amount of solid 3-Iodopyridine to a vial containing the solvent of interest. The presence of undissolved solid is crucial.
- **Equilibration:** Seal the vial and agitate it at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation followed by filtration through a fine-pored (e.g., 0.22 μm) filter.
- **Concentration Analysis:** Accurately dilute an aliquot of the clear, saturated filtrate with a suitable solvent. Determine the concentration of 3-Iodopyridine in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy.
- **Solubility Calculation:** Calculate the solubility of 3-Iodopyridine in the solvent based on the determined concentration and the dilution factor.

Stability Testing: Forced Degradation Studies

Forced degradation studies are conducted to understand the intrinsic stability of a compound and to identify potential degradation products.

Logical Flow for Forced Degradation Studies



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Caption: Overview of forced degradation study design.

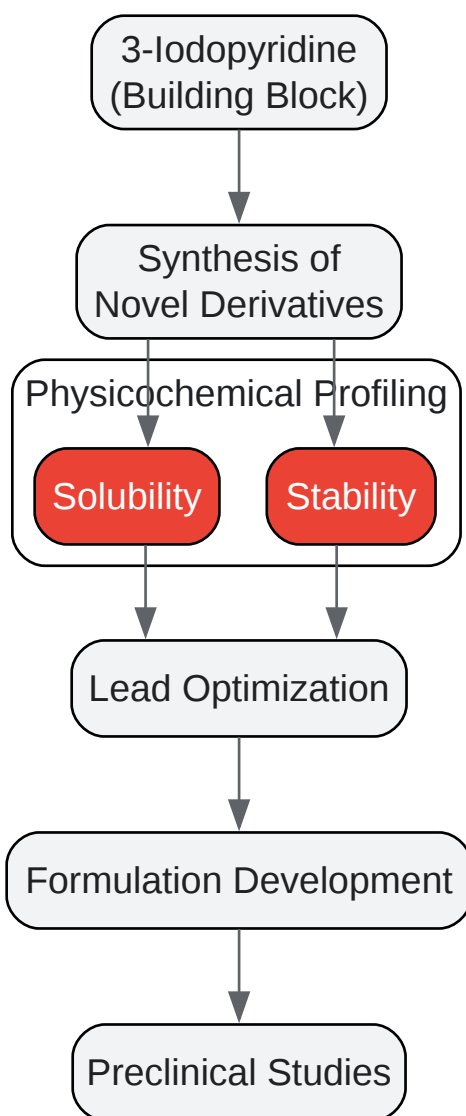
- Sample Preparation: Prepare solutions of 3-Iodopyridine in appropriate solvents.
- Application of Stress Conditions:
 - Thermal Stability: Expose solid and solution samples to elevated temperatures (e.g., 40°C, 60°C, 80°C).
 - Hydrolytic Stability: Expose solutions to acidic (e.g., 0.1 M HCl), basic (e.g., 0.1 M NaOH), and neutral (water) conditions at room and elevated temperatures.
 - Oxidative Stability: Treat a solution of the compound with an oxidizing agent, such as hydrogen peroxide (e.g., 3% H₂O₂).

- Photostability: Expose solid and solution samples to controlled light conditions, including both UV and visible light, as per ICH Q1B guidelines.^[5]
- Time Points: Collect samples at various time points throughout the stress testing (e.g., 0, 24, 48, 72 hours).
- Analysis: Analyze the stressed samples using a stability-indicating HPLC method to separate the parent compound from any degradation products.
- Degradant Identification: If significant degradation is observed, use techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) to identify the structure of the degradation products.

Signaling Pathways and Logical Relationships

As 3-Iodopyridine is a synthetic intermediate, it is not directly involved in biological signaling pathways. However, its derivatives are of interest in drug discovery. The following diagram illustrates a logical relationship in a hypothetical drug discovery workflow where understanding the physicochemical properties of an intermediate like 3-Iodopyridine is crucial.

Role of Physicochemical Properties in Drug Discovery



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Caption: Importance of solubility and stability in a drug discovery cascade.

This guide provides a foundational understanding of the solubility and stability of 3-Iodopyridine. For any specific application, it is imperative to determine these properties experimentally under the relevant conditions. The provided protocols offer a starting point for such investigations.

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